

An In-depth Technical Guide to the Physical Properties of Tetrapropylstannane

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Compound of Interest

Compound Name: **Tetrapropylstannane**

Cat. No.: **B129664**

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This technical guide provides a comprehensive overview of the boiling and melting points of **tetrapropylstannane** (CAS No. 2176-98-9), a tetraorganotin compound with applications in organic synthesis and materials science. This document details the physical constants of the compound, outlines the experimental protocols for their determination, and presents a visualization of its primary synthesis pathway.

Physical and Chemical Properties of Tetrapropylstannane

Tetrapropylstannane, also known as tetra-n-propyltin, is a colorless, oily liquid.^[1] It is characterized by the chemical formula $C_{12}H_{28}Sn$ and a molecular weight of 291.06 g/mol .

Quantitative Data Summary

The physical properties of **tetrapropylstannane** are summarized in the table below. It is important to note that the boiling point is pressure-dependent.

Property	Value	Conditions	Source
Melting Point	-109.1 °C	Atmospheric Pressure	Syracuse Research Corporation[2]
Boiling Point	222 °C	Atmospheric Pressure (760 Torr)	Various Sources[1]
119 °C	15 Torr	Maire, J. C. (1959)[2]	
Density	1.107 g/cm ³	20 °C	Various Sources
Refractive Index	1.475	Not Specified	Stenutz[3]

Experimental Protocols

While the precise historical experimental records for the determination of **tetrapropylstannane**'s boiling and melting points are not readily available in modern databases, the following sections describe the standard methodologies that would have been employed for these measurements.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **tetrapropylstannane**, this would typically be determined by distillation.

Methodology: Simple Distillation

- Apparatus Setup: A distillation flask is charged with a sample of **tetrapropylstannane** (typically at least 5 mL) and a few boiling chips to ensure smooth boiling. A thermometer is positioned in the neck of the flask such that the top of the bulb is level with the side arm leading to the condenser. This ensures the thermometer measures the temperature of the vapor in equilibrium with the liquid.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.

- Temperature Reading: The temperature is recorded when it stabilizes, indicating that the vapor is condensing at a constant temperature. This stable temperature is the boiling point of the liquid at the recorded atmospheric pressure.[4]
- Reduced Pressure Distillation: For the determination of the boiling point at reduced pressure (e.g., 15 Torr), the distillation apparatus is connected to a vacuum pump, and the pressure is monitored with a manometer. The procedure is otherwise the same.

Melting Point Determination

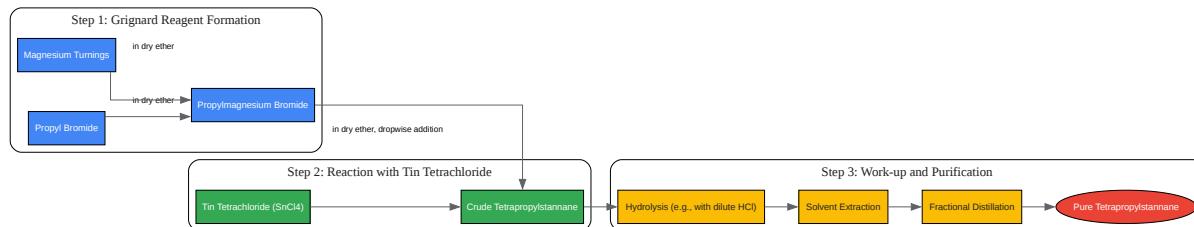
The melting point is the temperature at which a solid transitions to a liquid. Given **tetrapropylstannane**'s very low melting point, this determination requires a cryostat or a specialized low-temperature apparatus.

Methodology: Capillary Method with Low-Temperature Apparatus

- Sample Preparation: A small amount of solidified **tetrapropylstannane** is introduced into a capillary tube, which is then sealed.
- Apparatus: A cryostat equipped with a viewing port and a calibrated low-temperature thermometer or thermocouple is used.
- Cooling and Heating: The capillary tube is placed in the cryostat, which is cooled to a temperature below the expected melting point. The temperature is then slowly raised at a controlled rate (e.g., 1-2 °C per minute) in the vicinity of the melting point.
- Observation: The temperatures at which the first drop of liquid appears and at which the last crystal melts are recorded. This range represents the melting point.[1][5] For a pure substance, this range is typically narrow.

Synthesis of Tetrapropylstannane: A Workflow

The most common method for the synthesis of **tetrapropylstannane** is the reaction of tin tetrachloride with a Grignard reagent, propylmagnesium bromide. The following diagram illustrates the key steps in this process.

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Caption: Synthesis of **Tetrapropylstannane** via Grignard Reaction.

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References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. tetrapropylstannane [stenutz.eu]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. SSERC | Melting point determination [sserc.org.uk]
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